

An In-depth Technical Guide to Isobutyl 2-(methylamino)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Isobutyl 2-(methylamino)benzoate**

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This technical guide provides a detailed overview of the molecular structure and key physicochemical properties of **Isobutyl 2-(methylamino)benzoate**, a compound of interest in various scientific and commercial applications.

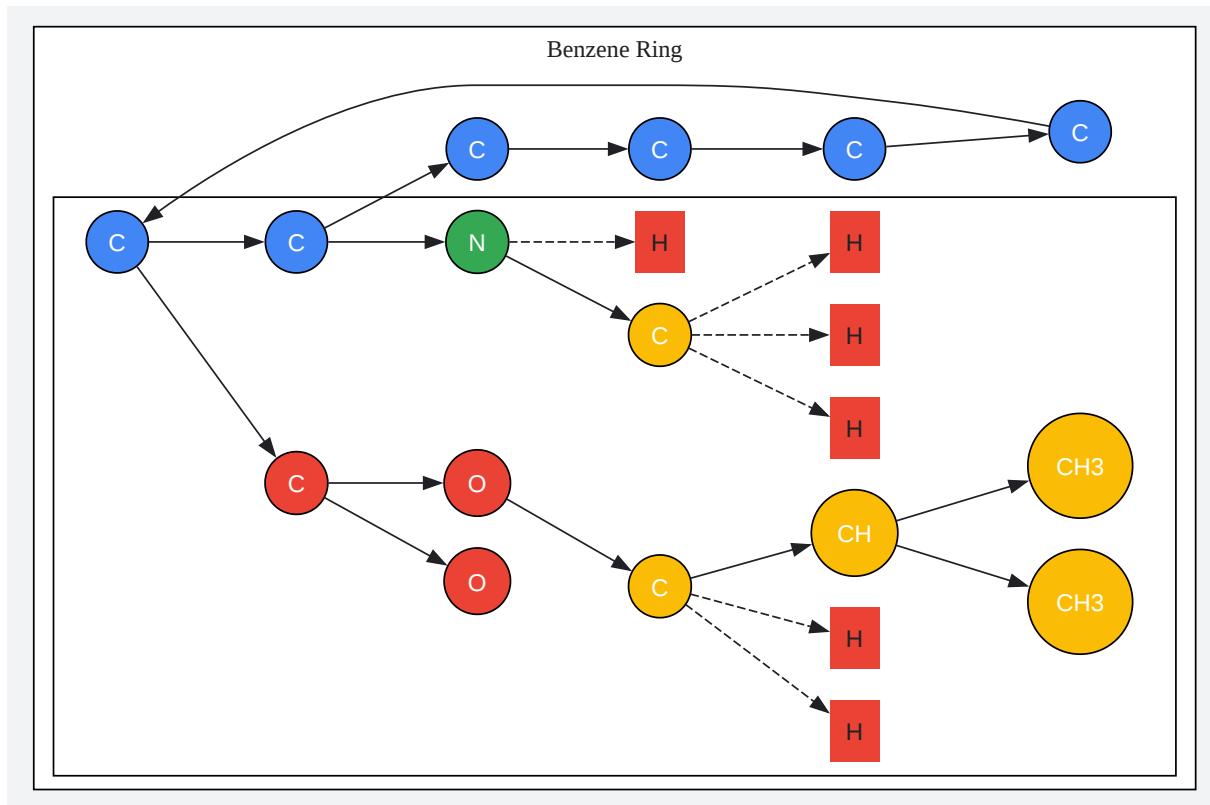
Quantitative Molecular Data

The fundamental molecular properties of **Isobutyl 2-(methylamino)benzoate** are summarized in the table below. This data is essential for a range of applications, from analytical method development to computational modeling.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	NIST[1]
Molecular Weight	207.2689 g/mol	NIST[1]
CAS Registry Number	65505-24-0	NIST[1]
IUPAC Name	Benzoic acid, 2-(methylamino)-, 2-methylpropyl ester	NIST[1]
Alternative Names	iso-Butyl N-methyl anthranilate, isobutyl 2-(methylamino)benzoate	NIST[1], ChemicalBook[2]

Molecular Structure Visualization

The two-dimensional chemical structure of **Isobutyl 2-(methylamino)benzoate** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding patterns that define the molecule's geometry and chemical reactivity. The structure consists of a benzoate core with a methylamino group at the ortho position and an isobutyl ester linkage.



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References

- 1. Benzoic acid, 2-(methylamino)-, 2-methylpropyl ester [webbook.nist.gov]
- 2. isobutyl 2-(methylamino)benzoate | 65505-24-0 [m.chemicalbook.com]
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